

Hydrogen Bromide in Inorganic Chemical Reactions: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Hydrogen bromide*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the role of **hydrogen bromide** (HBr) in inorganic chemical reactions. It is designed to be a valuable resource for researchers, scientists, and professionals in drug development, offering detailed information on reaction types, experimental protocols, quantitative data, and reaction pathways.

Introduction to Hydrogen Bromide

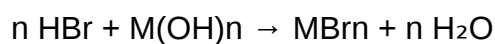
Hydrogen bromide is a diatomic molecule with the formula HBr. It is a colorless, pungent gas at room temperature that is highly soluble in water, forming hydrobromic acid, a strong acid. HBr is a versatile reagent in inorganic chemistry, participating in a wide range of reactions, including acid-base neutralizations, redox reactions, and the synthesis of various inorganic and organobromine compounds. Its reactivity makes it a crucial component in numerous industrial and laboratory-scale syntheses, including the production of pharmaceuticals.

Acid-Base Reactions of Hydrogen Bromide

As a strong acid, hydrobromic acid readily reacts with bases to form bromide salts and water. These neutralization reactions are typically exothermic.

Reactions with Metal Hydroxides

Hydrogen bromide reacts with metal hydroxides in a classic acid-base neutralization reaction. The general equation for this reaction is:



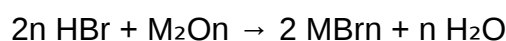
Where 'M' represents a metal cation and 'n' is its charge.

Examples:

- With Sodium Hydroxide (NaOH): $\text{HBr} + \text{NaOH} \rightarrow \text{NaBr} + \text{H}_2\text{O}$
- With Potassium Hydroxide (KOH): $\text{HBr} + \text{KOH} \rightarrow \text{KBr} + \text{H}_2\text{O}$
- With Lithium Hydroxide (LiOH): $\text{HBr} + \text{LiOH} \rightarrow \text{LiBr} + \text{H}_2\text{O}$ [\[1\]](#)
- With Calcium Hydroxide ($\text{Ca}(\text{OH})_2$): $2 \text{ HBr} + \text{Ca}(\text{OH})_2 \rightarrow \text{CaBr}_2 + 2 \text{ H}_2\text{O}$ [\[2\]](#)[\[3\]](#)
- With Magnesium Hydroxide ($\text{Mg}(\text{OH})_2$): $2 \text{ HBr} + \text{Mg}(\text{OH})_2 \rightarrow \text{MgBr}_2 + 2 \text{ H}_2\text{O}$ [\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- With Aluminum Hydroxide ($\text{Al}(\text{OH})_3$): $3 \text{ HBr} + \text{Al}(\text{OH})_3 \rightarrow \text{AlBr}_3 + 3 \text{ H}_2\text{O}$ [\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Reactions with Metal Oxides

Hydrogen bromide can also neutralize basic metal oxides to produce a metal bromide and water. The general form of this reaction is:



Examples:

- With Zinc Oxide (ZnO): $2 \text{ HBr} + \text{ZnO} \rightarrow \text{ZnBr}_2 + \text{H}_2\text{O}$ [\[13\]](#)[\[14\]](#)[\[15\]](#)
- With Copper(II) Oxide (CuO): $2 \text{ HBr} + \text{CuO} \rightarrow \text{CuBr}_2 + \text{H}_2\text{O}$

Quantitative Data for Acid-Base Reactions

The following tables summarize key quantitative data for the acid-base reactions of **hydrogen bromide**.

Table 1: Thermodynamic Data for HBr Neutralization Reactions

Reaction	Standard Enthalpy of Reaction ($\Delta H^\circ_{\text{rxn}}$) (kJ/mol)	Standard Gibbs Free Energy of Reaction ($\Delta G^\circ_{\text{rxn}}$) (kJ/mol)	Standard Entropy of Reaction ($\Delta S^\circ_{\text{rxn}}$) (J/mol·K)
$\text{HBr(aq)} + \text{NaOH(aq)} \rightarrow \text{NaBr(aq)} + \text{H}_2\text{O(l)}$	-57.1	-79.9	76.5
$\text{HBr(aq)} + \text{KOH(aq)} \rightarrow \text{KBr(aq)} + \text{H}_2\text{O(l)}$	-57.2	-80.0	76.4
$\text{HBr(aq)} + \text{LiOH(aq)} \rightarrow \text{LiBr(aq)} + \text{H}_2\text{O(l)}$	-57.3	Not available	Not available
$2\text{HBr(aq)} + \text{Ca(OH)}_2\text{(s)} \rightarrow \text{CaBr}_2\text{(aq)} + 2\text{H}_2\text{O(l)}$	-113.8	Not available	Not available
$2\text{HBr(aq)} + \text{Mg(OH)}_2\text{(s)} \rightarrow \text{MgBr}_2\text{(aq)} + 2\text{H}_2\text{O(l)}$	-109.4	Not available	Not available
$3\text{HBr(aq)} + \text{Al(OH)}_3\text{(s)} \rightarrow \text{AlBr}_3\text{(aq)} + 3\text{H}_2\text{O(l)}$	-88.7	Not available	Not available
$2\text{HBr(aq)} + \text{ZnO(s)} \rightarrow \text{ZnBr}_2\text{(aq)} + \text{H}_2\text{O(l)}$	-71.6	Not available	Not available

Table 2: Theoretical Yields for Metal Bromide Synthesis

Reactants	Product	Theoretical Yield Calculation Example
HBr and NaOH	NaBr	For the reaction of 3.2 g of HBr (limiting reagent) with excess NaOH, the theoretical yield of NaBr is approximately 4.0 g. [16]
HBr and KOH	KBr	In a reaction with stoichiometric amounts, the yield is expected to be quantitative under ideal conditions.
HBr and LiOH	LiBr	The reaction of 12.0 g of LiOH with a stoichiometric amount of HBr would theoretically produce approximately 43.6 g of LiBr.
HBr and Ca(OH) ₂	CaBr ₂	When 4 moles of Ca(OH) ₂ react with 6 moles of HBr (limiting reagent), the theoretical yield of CaBr ₂ is 3 moles. [17]
HBr and Mg(OH) ₂	MgBr ₂	The reaction of one mole of Mg(OH) ₂ with two moles of HBr will theoretically produce one mole of MgBr ₂ . [4]
HBr and Al(OH) ₃	AlBr ₃	Reacting 450 mL of a 2.0 M HBr solution with excess Al(OH) ₃ produces a theoretical yield of 80.0 g of AlBr ₃ . [9]
HBr and ZnO	ZnBr ₂	The reaction is expected to proceed with a high theoretical yield based on the

stoichiometry of 2 moles of
HBr to 1 mole of ZnO.

Redox Reactions of Hydrogen Bromide

Hydrogen bromide can act as a reducing agent, being oxidized to elemental bromine (Br₂).

Reaction with Strong Oxidizing Agents

HBr is oxidized by strong oxidizing agents such as potassium permanganate (KMnO₄) and manganese dioxide (MnO₂).

- With Potassium Permanganate (KMnO₄): $16 \text{ HBr} + 2 \text{ KMnO}_4 \rightarrow 2 \text{ KBr} + 2 \text{ MnBr}_2 + 5 \text{ Br}_2 + 8 \text{ H}_2\text{O}$ [\[18\]](#)
- With Manganese Dioxide (MnO₂): $4 \text{ HBr} + \text{ MnO}_2 \rightarrow \text{ MnBr}_2 + \text{ Br}_2 + 2 \text{ H}_2\text{O}$ [\[19\]](#)[\[20\]](#)

Experimental Protocols

Synthesis of Sodium Bromide (NaBr)

Objective: To synthesize sodium bromide from the reaction of hydrobromic acid and sodium hydroxide.

Materials:

- Hydrobromic acid (HBr), 48% aqueous solution
- Sodium hydroxide (NaOH), solid pellets or concentrated solution
- Deionized water
- Beaker
- Stirring rod
- pH indicator paper or pH meter
- Heating plate

- Crystallizing dish

Procedure:

- Carefully add a stoichiometric amount of sodium hydroxide to a beaker containing a known concentration of hydrobromic acid. The reaction is exothermic, so the addition should be done slowly and with constant stirring.
- Monitor the pH of the solution. Continue adding NaOH until the solution is neutral ($\text{pH} \approx 7$).
- Gently heat the resulting sodium bromide solution to evaporate the water.
- Once the solution is concentrated, allow it to cool slowly in a crystallizing dish.
- Sodium bromide crystals will form.
- Filter the crystals and dry them in an oven at a low temperature.

Expected Yield: The reaction typically proceeds with a high yield, often approaching 100% of the theoretical yield under careful experimental conditions.^{[16][21][22][23][24]}

Synthesis of Potassium Bromide (KBr)

Objective: To prepare potassium bromide by neutralizing hydrobromic acid with potassium hydroxide.

Materials:

- Hydrobromic acid (HBr), 48% aqueous solution
- Potassium hydroxide (KOH), solid flakes or pellets
- Deionized water
- Erlenmeyer flask
- Magnetic stirrer and stir bar
- Burette (if titrating)

- Evaporating dish

Procedure:

- Dissolve a known mass of potassium hydroxide in deionized water in an Erlenmeyer flask and cool the solution.
- Slowly add hydrobromic acid to the KOH solution while stirring continuously.
- Periodically check the pH of the mixture. The endpoint is reached when the solution is neutral.
- Transfer the neutralized solution to an evaporating dish.
- Gently heat the solution to evaporate the water and obtain solid potassium bromide.
- The resulting KBr can be further purified by recrystallization.

Expected Yield: Similar to the synthesis of NaBr, this reaction is expected to have a very high theoretical and experimental yield.[\[25\]](#)[\[26\]](#)[\[27\]](#)[\[28\]](#)

Synthesis of Aluminum Bromide (AlBr_3)

Objective: To synthesize aluminum bromide from aluminum hydroxide and hydrobromic acid.

Materials:

- Aluminum hydroxide ($\text{Al}(\text{OH})_3$), powder
- Hydrobromic acid (HBr), concentrated solution
- Reaction flask with a reflux condenser
- Heating mantle
- Stirring apparatus

Procedure:

- In a reaction flask, create a slurry of aluminum hydroxide in a minimal amount of water.
- Slowly add a stoichiometric excess of concentrated hydrobromic acid to the slurry while stirring. The reaction can be vigorous.
- Once the initial reaction subsides, heat the mixture under reflux for several hours to ensure complete reaction.
- After cooling, the resulting solution of aluminum bromide can be used directly or the solvent can be carefully evaporated to obtain the solid product. Note that anhydrous AlBr_3 is highly reactive with water.

Expected Yield: The theoretical yield can be calculated based on the limiting reactant. For example, reacting 450 mL of 2.0 M HBr with excess $\text{Al}(\text{OH})_3$ should theoretically produce 80.0 grams of AlBr_3 .^[9]

Role in Drug Development

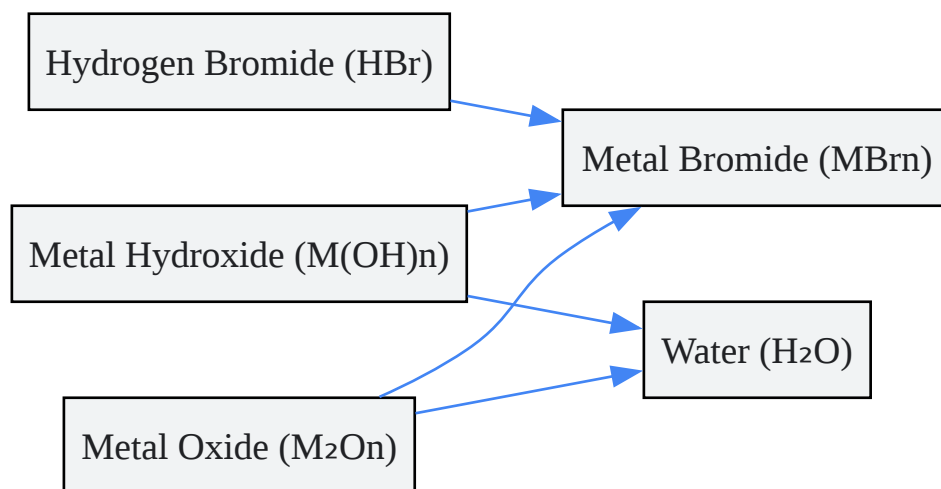
In the pharmaceutical industry, **hydrogen bromide** is crucial for the formation of hydrobromide salts of active pharmaceutical ingredients (APIs). Many drug molecules are basic in nature, and converting them into a salt form can significantly improve their physicochemical properties, such as:

- **Solubility:** Hydrobromide salts are often more water-soluble than the free base form of the drug, which can enhance bioavailability.
- **Stability:** The crystalline salt form is typically more stable than the amorphous free base, leading to a longer shelf life.
- **Handling and Formulation:** Crystalline salts are generally easier to handle, purify, and formulate into final dosage forms like tablets and capsules.

The process involves reacting the basic API with hydrobromic acid, followed by crystallization of the resulting hydrobromide salt.

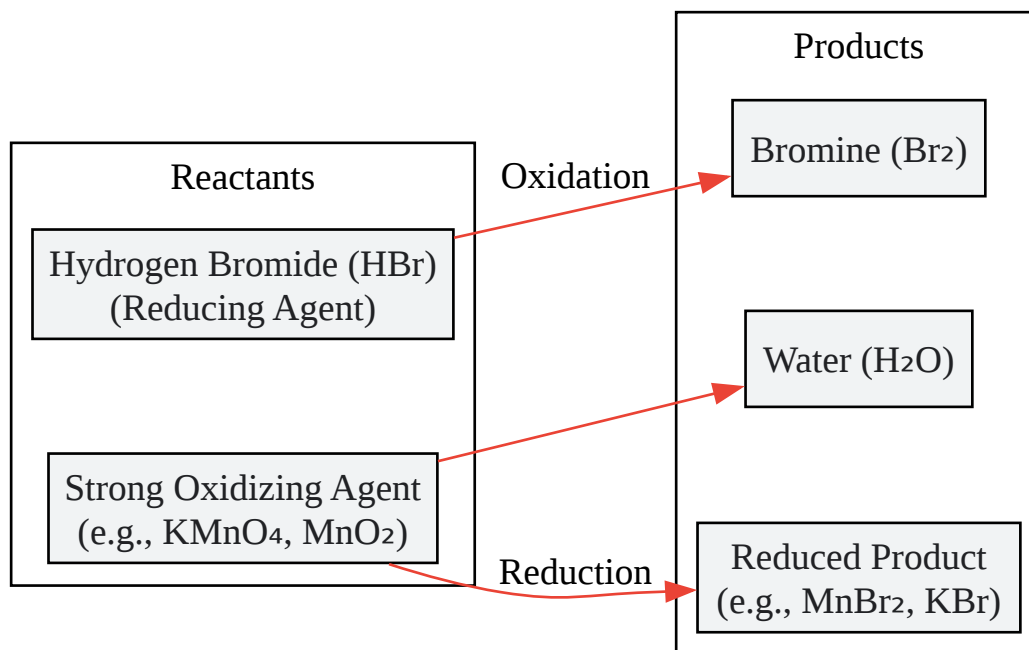
Visualizing Reaction Pathways and Workflows

The following diagrams, generated using Graphviz (DOT language), illustrate key processes involving **hydrogen bromide**.



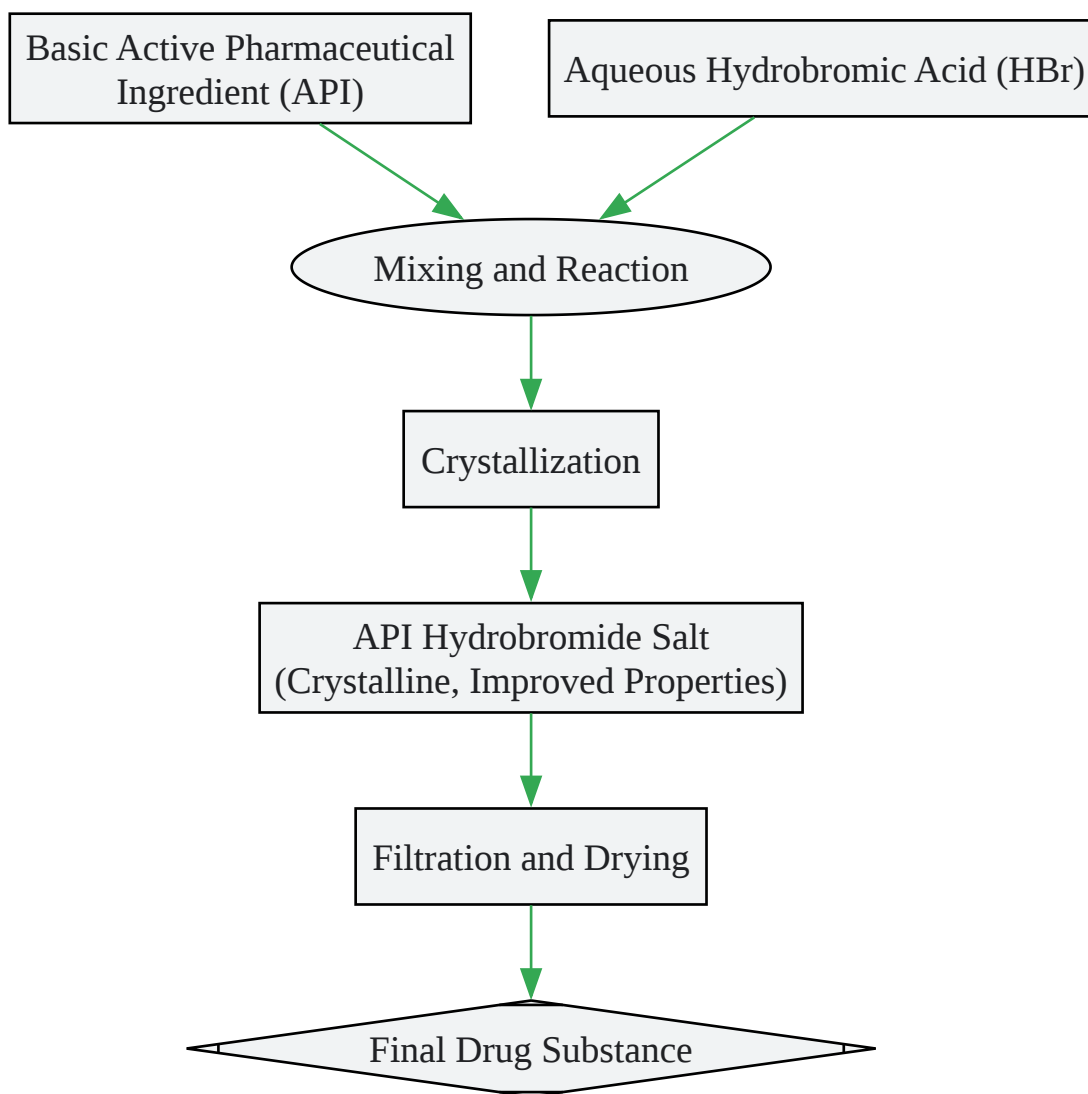
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Caption: General pathway for acid-base neutralization reactions of HBr.



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Caption: Redox reaction of HBr with a strong oxidizing agent.



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Caption: Workflow for the formation of an API hydrobromide salt.

Conclusion

Hydrogen bromide is a cornerstone reagent in inorganic chemistry with significant applications extending to the pharmaceutical sciences. Its strong acidic nature allows for the efficient synthesis of a wide variety of inorganic bromide salts, while its reducing properties are utilized in specific redox reactions. The ability to form stable, soluble hydrobromide salts of active pharmaceutical ingredients underscores its importance in drug development. A thorough understanding of the reaction conditions, stoichiometry, and thermodynamics of HBr reactions is essential for optimizing synthetic routes and achieving high yields of desired products.

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